

Physicochemical Properties of 2-Bromopentane

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Compound of Interest

Compound Name: 2-Bromopentane

Cat. No.: B163819

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2-Bromopentane, also known as 2-pentyl bromide, is a colorless to pale yellow liquid with a characteristic strong odor.[1][2][3] It is an alkyl halide widely used as a chemical intermediate and alkylating agent in organic synthesis and pharmaceutical manufacturing.[3] Due to a chiral center at the second carbon, **2-Bromopentane** exists as two stereoisomers: (R)-**2-bromopentane** and (S)-**2-bromopentane**. [4][5] These enantiomers share identical physical properties but differ in their interaction with plane-polarized light.[4] The compound is highly flammable and insoluble in water but soluble in many organic solvents.[2][3][6]

Quantitative Data Summary

The key physicochemical properties of **2-Bromopentane** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₁ Br	[1][2][7]
Molecular Weight	151.04 g/mol	[1][3][7]
Appearance	Colorless to yellow liquid	[1][2][3]
Odor	Strong, characteristic	[1][2][3]
Density	1.208 - 1.223 g/mL at 20-25 °C	[1][2][3][7][8][9]
Boiling Point	116-118.3 °C at 760 mmHg	[2][3][7][8][10]
Melting Point	-95.5 to -96 °C	[2][8][10][11][12][13]
Flash Point	20 - 20.6 °C (69 °F)	[2][3][8][9][10]
Refractive Index (n _D ²⁰)	1.441	[2][7][10]
Solubility in Water	Insoluble / Practically insoluble	[1][2][6][10][11]
Solubility in Solvents	Soluble in organic solvents such as chloroform, diethyl ether, and hexane.[2][6]	[2][6]
Vapor Pressure	20 - 21.3 mmHg at 25 °C	[1][8][10]
CAS Number	107-81-3	[1][2][3][7]

Experimental Protocols

This section provides detailed methodologies for the synthesis of **2-Bromopentane** and the determination of its key physicochemical properties.

Synthesis of (S)-2-Bromopentane from (R)-2-Pentanol

This protocol describes a common method for synthesizing enantiomerically pure (S)-**2-bromopentane** via a stereospecific S_N2 reaction from (R)-2-pentanol, which results in an inversion of stereochemistry.[14][15]

Materials:

- (R)-2-Pentanol
- Phosphorus tribromide (PBr_3)
- Anhydrous diethyl ether
- Crushed ice
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve (R)-2-pentanol (1.0 equivalent) in anhydrous diethyl ether. Cool the flask to 0 °C in an ice bath.^[15]
- **Addition of PBr_3 :** Slowly add phosphorus tribromide (0.33-0.40 equivalents) dropwise from the dropping funnel to the stirred solution. Maintain the reaction temperature below 10 °C.^{[14][15]}
- **Reaction:** After the addition is complete, allow the mixture to stir at 0 °C for one hour. Then, let it warm to room temperature and continue stirring for an additional 12-24 hours.^{[14][15]}
- **Work-up:** Carefully pour the reaction mixture over crushed ice and transfer it to a separatory funnel.^{[14][15]}
- **Extraction and Washing:** Separate the organic layer. Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.^[14]
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.^[14]
- **Purification:** Filter to remove the drying agent and remove the solvent by rotary evaporation. The crude (S)-**2-bromopentane** can be purified by fractional distillation to yield the final

product.[\[14\]](#)[\[15\]](#)

Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for determining the boiling point of a small liquid sample.[\[16\]](#)

Materials:

- Liquid sample (e.g., **2-Bromopentane**)
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block on a hot plate)[\[17\]](#)
- Rubber band or thread

Procedure:

- **Sample Preparation:** Fill a small test tube to about half-full with the liquid sample. Place a capillary tube, with its sealed end pointing upwards, into the test tube.[\[17\]](#)
- **Apparatus Setup:** Attach the test tube to a thermometer using a rubber band or thread. The bottom of the test tube should be level with the thermometer bulb.[\[18\]](#)
- **Heating:** Immerse the assembly in a Thiele tube or heating block. The sample should be near the middle of the heating medium.[\[17\]](#)
- **Observation:** Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a vigorous and continuous stream of bubbles is observed.[\[17\]](#)[\[18\]](#)
- **Boiling Point Reading:** Remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the sample. Record this temperature.[\[17\]](#)[\[18\]](#)

Determination of Density

The density of a liquid can be determined by measuring its mass and volume.[\[19\]](#)[\[20\]](#)[\[21\]](#)

Materials:

- Liquid sample (**2-Bromopentane**)
- Graduated cylinder or pycnometer (for higher accuracy)
- Digital balance

Procedure:

- Mass of Empty Container: Weigh a clean, dry graduated cylinder (or pycnometer) on a digital balance and record its mass (m_1).[\[20\]](#)[\[21\]](#)
- Volume of Liquid: Carefully add a specific volume of the liquid sample (e.g., 10 mL) into the graduated cylinder. Record the volume (V).[\[19\]](#)[\[20\]](#)
- Mass of Container and Liquid: Weigh the graduated cylinder containing the liquid and record the combined mass (m_2).[\[20\]](#)[\[21\]](#)
- Calculation:
 - Calculate the mass of the liquid: $m_{\text{liquid}} = m_2 - m_1$.[\[19\]](#)
 - Calculate the density (ρ) using the formula: $\rho = m_{\text{liquid}} / V$.[\[22\]](#)

Determination of Refractive Index

The refractive index is a measure of how light bends as it passes through a substance and is determined using a refractometer.[\[23\]](#)[\[24\]](#)

Materials:

- Liquid sample (**2-Bromopentane**)
- Abbe refractometer

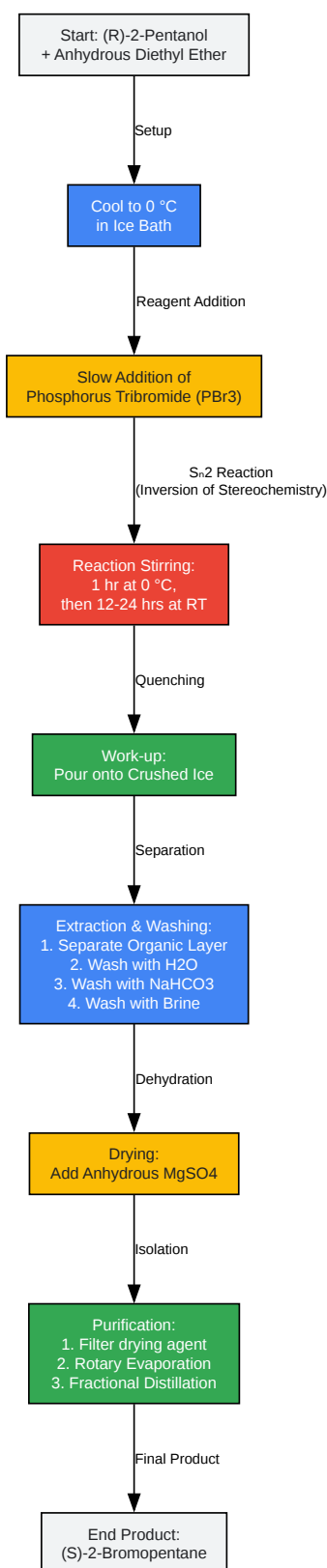
- Dropper
- Soft tissue paper
- Calibration standard (e.g., distilled water)

Procedure:

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Open the prism of the refractometer. Using a clean dropper, place 2-3 drops of the liquid sample onto the surface of the lower prism.[\[24\]](#)
- Measurement: Close the prism assembly securely. Look through the eyepiece and adjust the light source and mirror to achieve optimal illumination.[\[24\]](#)
- Focusing: Turn the adjustment knob until the boundary line between the light and dark regions comes into sharp focus. If a colored band is visible, adjust the chromaticity screw until a sharp, black-and-white borderline is obtained.[\[24\]](#)
- Reading: Adjust the knob to center the boundary line exactly on the crosshairs of the eyepiece.[\[24\]](#)
- Record Value: Read the refractive index value directly from the instrument's scale. Record the temperature at which the measurement was taken, as refractive index is temperature-dependent.[\[23\]](#)

Logical Workflow Visualization

The following diagram illustrates the synthetic pathway for producing (S)-**2-Bromopentane** from (R)-2-Pentanol, including the key steps of reaction, work-up, and purification.



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Caption: Workflow for the synthesis of (S)-**2-bromopentane** from (R)-2-pentanol.

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